

# In Vivo Efficacy Comparison of Meclonazepam Analogs against *Schistosoma mansoni*

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## Compound of Interest

Compound Name: Fenadiazole

Cat. No.: B353445

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This section compares the in vivo efficacy of two meclonazepam analogs, MYM-V-56 and MYM-III-10, with the parent compound, meclonazepam (MCLZ), in a murine model of schistosomiasis[2].

## Data Presentation

The following table summarizes the in vivo curative doses of meclonazepam and its analogs.

Compound	Curative Dose (mg/kg)	Reference
Meclonazepam (MCLZ)	30	[2]
MYM-V-56	90-120	[2]
MYM-III-10	90-120	

## Experimental Protocols

### Murine Model of *Schistosoma mansoni* Infection and Drug Treatment

A murine model was utilized to assess the in vivo efficacy of the meclonazepam analogs. The following protocol was followed:

- Infection: Mice were infected with *Schistosoma mansoni*.

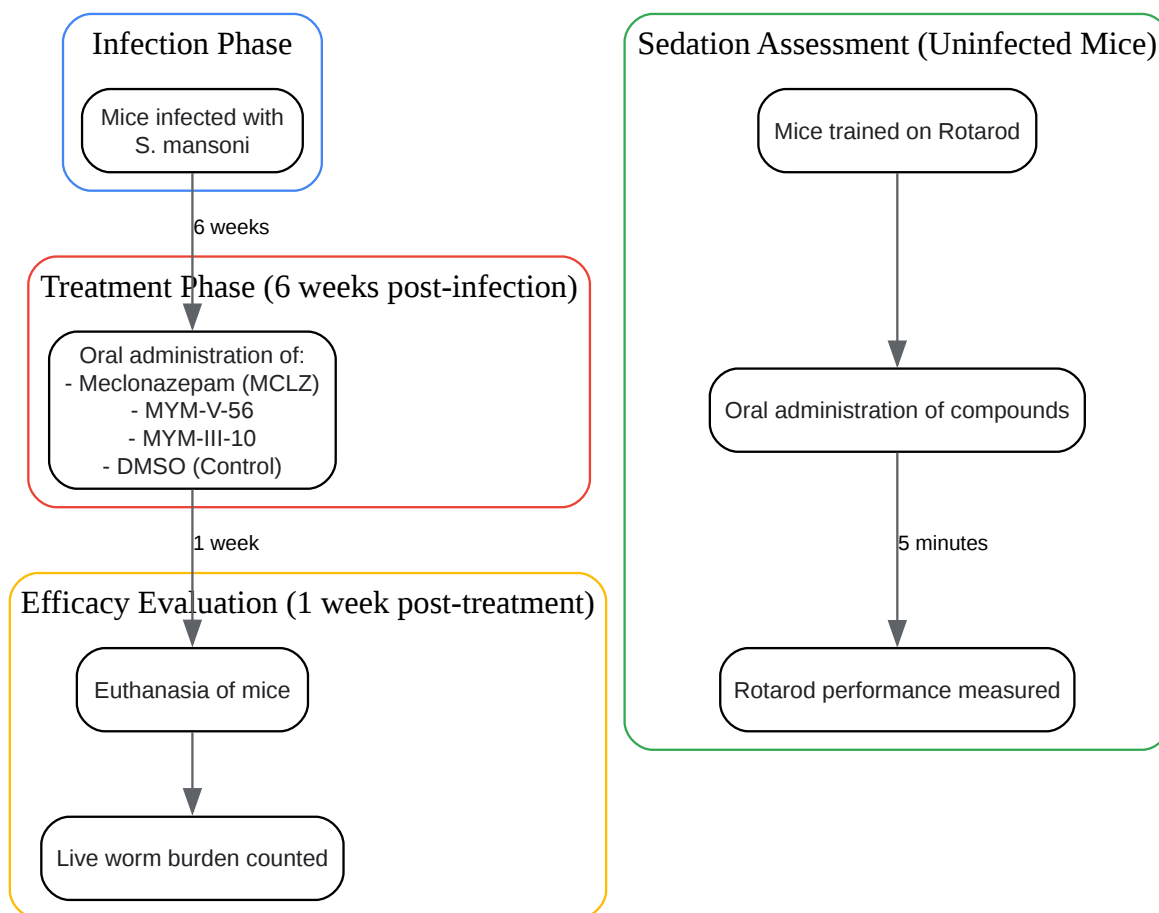
- **Drug Administration:** Six weeks post-infection, the mice were orally dosed with varying amounts of the test compounds (MCLZ, MYM-V-56, MYM-III-10) or a DMSO control.
- **Worm Burden Assessment:** One week after treatment, the mice were euthanized, and the number of live worms was counted to determine the worm burden.
- **Statistical Analysis:** The significance of the differences in worm burden between the drug-treated groups and the DMSO control group was determined using the Mann-Whitney U test, with a P-value of less than 0.05 considered significant.

### Rotarod Test for Sedative Effects

To evaluate the sedative side effects of the compounds, the rotarod test was performed on uninfected mice:

- **Training:** Mice were trained to stay on a rotating rod (rotarod) at a speed of 20 RPM for 300 seconds.
- **Drug Administration:** The trained mice were orally dosed with increasing amounts of MCLZ or the test analogs.
- **Performance Measurement:** Five minutes after dosing, the mice were placed on the rotarod, and their ability to remain on the rod was assessed. This test helps to determine if the compounds cause sedation, which would impair the mice's motor coordination and ability to perform the task.

## Experimental Workflow



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Caption: In vivo efficacy and sedation testing workflow.

This guide provides a framework for comparing the in vivo efficacy of drug analogs, using the example of meclonazepam derivatives against schistosomiasis. While no data is available for **Fenadiazole** analogs, this structure can be applied to other compounds where such comparative data exists.

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## References

- 1. Fenadiazole - Wikipedia [en.wikipedia.org]
- 2. Development of non-sedating benzodiazepines with in vivo antischistosomal activity - PMC [pmc.ncbi.nlm.nih.gov]
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